

LysoFP-NH2: A Technical Guide to the Lysosome-Targetable Carbon Monoxide Probe

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Compound of Interest

Compound Name: LysoFP-NH2

Cat. No.: B1675796

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CAS Number: 69408-85-1

This technical guide provides an in-depth overview of **LysoFP-NH2**, a fluorescent amine product formed from the lysosome-targetable carbon monoxide (CO) probe, LysoFP-NO2. This document is intended for researchers, scientists, and professionals in drug development utilizing fluorescent probes for cellular imaging and CO detection.

Introduction

LysoFP-NH2 is the highly fluorescent derivative of the non-fluorescent probe LysoFP-NO2.[1][2][3] The core application of this system lies in the detection of carbon monoxide within the lysosomes of living cells. The probe LysoFP-NO2 was designed based on a naphthalimide fluorophore and is engineered to selectively react with CO.[2] This reaction transforms the nitro group of LysoFP-NO2 into an amino group, yielding the fluorescent **LysoFP-NH2** and triggering a "turn-on" fluorescent signal.[2] This specific localization to the lysosome makes it a valuable tool for investigating the roles of CO in this acidic organelle.

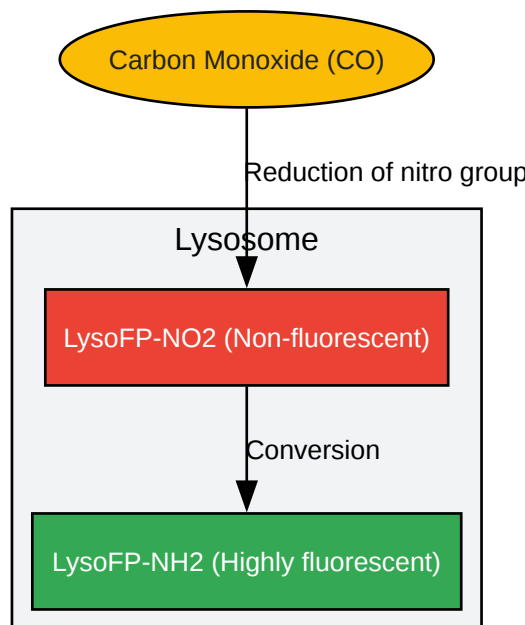
Physicochemical Properties

A summary of the key quantitative data for **LysoFP-NH2** is presented in the table below.

Property	Value	Reference
CAS Number	69408-85-1	
Molecular Formula	C18H19N3O3	
Molecular Weight	325.362 g/mol	
Excitation Maxima	440 nm	
Emission Maxima	528 nm	
Density	1.3±0.1 g/cm ³	
Boiling Point	577.9±45.0 °C at 760 mmHg	
Flash Point	303.3±28.7 °C	

Mechanism of Action

The detection of carbon monoxide by LysoFP-NO₂ is a "turn-on" mechanism, where the probe's fluorescence is significantly increased upon reaction with CO. The non-fluorescent LysoFP-NO₂ is selectively reduced by carbon monoxide to the highly fluorescent **LysoFP-NH₂**. This conversion results in a greater than 75-fold increase in fluorescence intensity. The probe demonstrates high selectivity for CO over other reactive oxygen, nitrogen, and sulfur species.

Mechanism of LysoFP-NO₂ to LysoFP-NH₂ Conversion

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Caption: Conversion of non-fluorescent LysoFP-NO₂ to fluorescent **LysoFP-NH₂** upon reaction with CO in the lysosome.

Experimental Protocols

The following is a generalized protocol for the use of LysoFP-NO₂ for imaging carbon monoxide in living cells, based on published research. Specific concentrations and incubation times may need to be optimized for different cell types and experimental conditions.

Cell Culture and Staining

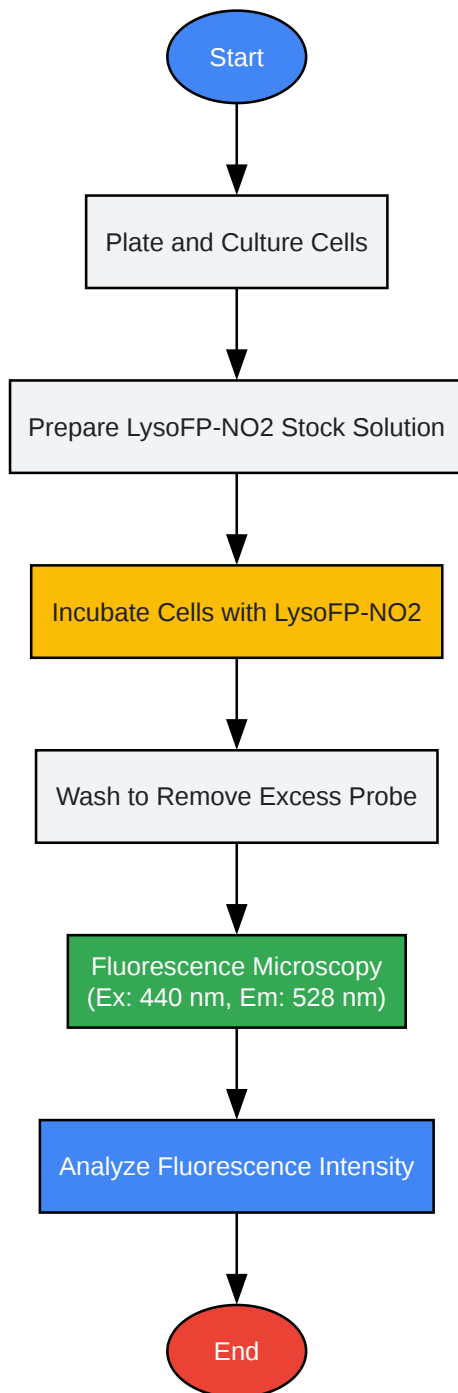
- Cell Seeding: Plate cells (e.g., MCF7 cells) on a suitable imaging dish or plate and culture under standard conditions until the desired confluency is reached.
- Probe Preparation: Prepare a stock solution of LysoFP-NO₂ in a suitable solvent (e.g., DMSO).

- Cell Staining:
 - Wash the cells with a buffered saline solution (e.g., PBS, pH 7.4).
 - Dilute the LysoFP-NO₂ stock solution to the desired final concentration in cell culture medium. A concentration of 30 μ M has been shown to be non-cytotoxic to HepG2 cells for up to five hours.
 - Incubate the cells with the LysoFP-NO₂ solution at 37°C for the optimized duration.
- CO Treatment (Optional): To induce intracellular CO production, cells can be treated with a known CO donor or other stimuli.

Fluorescence Microscopy

- Washing: After incubation, wash the cells with buffered saline to remove any excess probe.
- Imaging:
 - Acquire fluorescent images using a fluorescence microscope equipped with appropriate filters.
 - Use an excitation wavelength of approximately 440 nm and collect the emission at around 528 nm.
 - Capture images of both control and treated cells to compare fluorescence intensity.

Experimental Workflow for Cellular CO Imaging

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Caption: A generalized workflow for the detection of intracellular carbon monoxide using LysoFP-NO₂.

Applications in Research

The LysoFP-NO₂/**LysoFP-NH₂** system is a powerful tool for investigating the role of carbon monoxide in cellular physiology and pathophysiology. Its ability to specifically target and report on CO levels within lysosomes allows for the study of:

- Lysosomal function and stress: Investigating the impact of CO on lysosomal pH, enzyme activity, and overall integrity.
- Cell signaling: Elucidating the role of lysosomal CO in cellular signaling pathways.
- Drug discovery: Screening for compounds that modulate intracellular CO levels or affect lysosomal function.
- Toxicology: Assessing the cytotoxic effects of CO and other substances on lysosomes.

Conclusion

LysoFP-NH₂, as the fluorescent reporter of the LysoFP-NO₂ probe, provides a selective and sensitive method for the detection of carbon monoxide in the lysosomes of living cells. The "turn-on" fluorescence mechanism and specific subcellular localization make it an invaluable tool for researchers in various fields of cell biology and drug development. Careful optimization of experimental protocols is recommended to ensure reliable and reproducible results.

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